

2-Isopropylcyclohexanol chemical properties

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Compound of Interest

Compound Name: 2-Isopropylcyclohexanol

Cat. No.: B1266409

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An In-depth Technical Guide to the Chemical Properties of 2-Isopropylcyclohexanol

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-isopropylcyclohexanol**, tailored for researchers, scientists, and professionals in drug development. This document consolidates key data, outlines detailed experimental protocols, and visualizes complex chemical processes to facilitate a deeper understanding of this compound.

Core Chemical and Physical Properties

2-Isopropylcyclohexanol, a substituted cyclohexanol, exists as cis and trans stereoisomers. Its properties are crucial for its application in various chemical syntheses.

General Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ O	[1][2][3][4][5][6]
Molecular Weight	142.24 g/mol	[1][4][7][8][9]
IUPAC Name	2-propan-2-ylcyclohexan-1-ol	[9]
CAS Number	96-07-1 (for the mixture of isomers)	[2][3][4][9]
Canonical SMILES	CC(C)C1CCCCC1O	[3][9]



Physical Properties

The physical properties can vary between the cis and trans isomers.

Property	Value	Isomer	Source(s)
Boiling Point	203.1 °C (at 760 mmHg)	Mixture	[2]
Density	0.914 g/cm ³	Mixture	[2]
Flash Point	80.8 °C	Mixture	[2]
Refractive Index	1.466	Mixture	[2]
Vapor Pressure	0.0684 mmHg (at 25 °C)	Mixture	[2]
logP oct/wat	2.194	trans	[10]
Water Solubility	log10WS = -2.38 (mol/L)	trans	[10]

Spectral Data

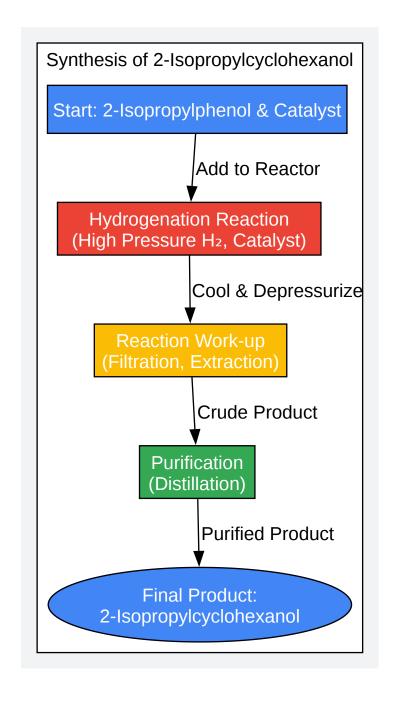
Data Type	Value	Isomer	Source(s)
Kovats Retention Index	Standard non-polar: 1119	cis	[5][7]
Semi-standard non- polar: 1139	cis	[5][7]	
Non-polar: 1123	trans	[10]	-

Synthesis and Experimental Protocols

The synthesis of **2-isopropylcyclohexanol** can be achieved through the hydrogenation of 2-isopropylphenol. This process involves the reduction of the aromatic ring to a cyclohexane ring.

Synthesis Workflow





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Caption: Workflow for the synthesis of **2-isopropylcyclohexanol**.

Experimental Protocol: Hydrogenation of 2- Isopropylphenol

This protocol is based on general procedures for the hydrogenation of phenols.



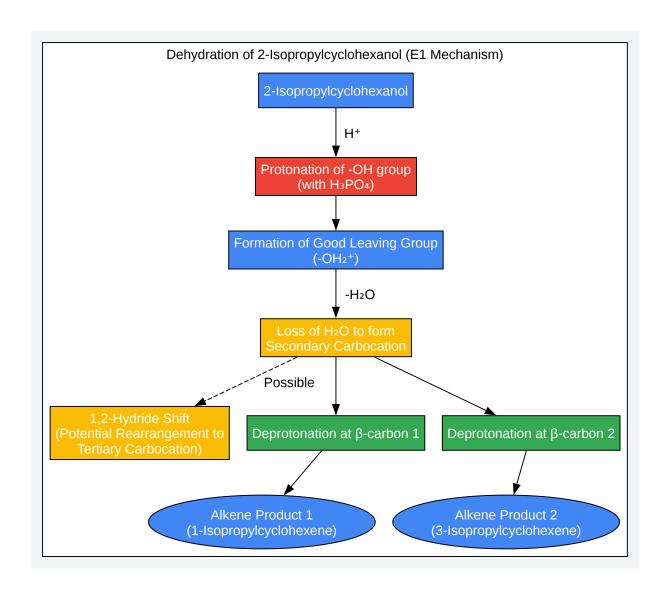
- Catalyst Preparation: In a high-pressure reactor, add 2-isopropylphenol and a suitable catalyst (e.g., Rhodium on carbon, or Platinum oxide) suspended in a solvent like acetic acid.[11]
- Hydrogenation: Seal the reactor and purge with nitrogen, then fill with hydrogen gas to the desired pressure (e.g., 5 kg/cm²).[11]
- Reaction: Stir the mixture vigorously at a set temperature (e.g., room temperature or slightly elevated) until hydrogen uptake ceases. This can take several hours.[11]
- Work-up: Cool the reactor to room temperature and carefully vent the excess hydrogen.
- Filtration: Remove the catalyst by filtering the reaction mixture through a pad of Celite.
- Extraction: If necessary, neutralize the filtrate with a base (e.g., sodium bicarbonate solution) and extract the product into an organic solvent (e.g., diethyl ether).
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude 2-isopropylcyclohexanol by vacuum distillation to separate
 the cis and trans isomers and remove any impurities.

Key Chemical Reactions: Dehydration

Like other alcohols, **2-isopropylcyclohexanol** can undergo dehydration in the presence of a strong acid catalyst (e.g., phosphoric acid or sulfuric acid) to form a mixture of alkenes. This E1 reaction proceeds through a carbocation intermediate.[12]

Dehydration Reaction Pathway





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Caption: E1 dehydration pathway of **2-isopropylcyclohexanol**.



Experimental Protocol: Dehydration and Product Analysis

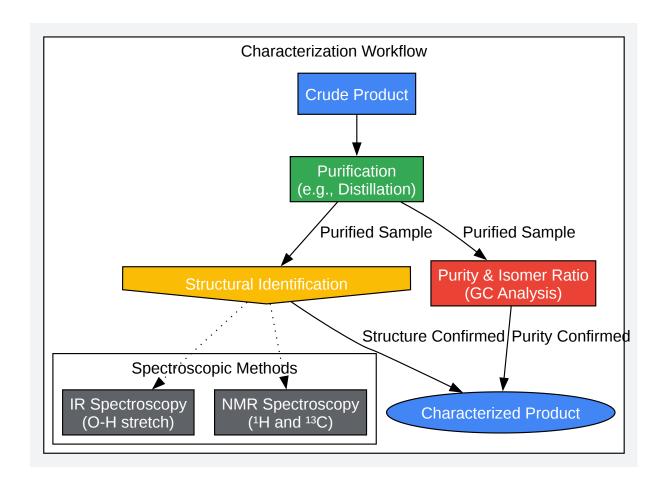
This protocol is adapted from the dehydration of 2-methylcyclohexanol.[12][13]

- Reaction Setup: In a round-bottom flask, combine 2-isopropylcyclohexanol with a catalytic amount of concentrated phosphoric acid and a boiling chip.[13]
- Distillation: Assemble a simple distillation apparatus. Heat the flask to distill the alkene products as they are formed. The distillate will be cloudy as it co-distills with water.[13]
- Work-up: Transfer the distillate to a separatory funnel. Wash with a saturated sodium bicarbonate solution to neutralize any remaining acid.[13]
- Drying: Separate the organic layer and dry it with an anhydrous salt like magnesium sulfate.
 [13]
- Characterization:
 - Qualitative Tests: Test for the presence of alkenes using a bromine solution (discoloration indicates a positive test) or a potassium permanganate solution (formation of a brown precipitate indicates a positive test).[12]
 - GC Analysis: Analyze the product mixture using gas chromatography (GC) to determine the relative amounts of the different alkene isomers formed.[13]

Product Characterization Workflow

Proper characterization is essential to confirm the identity and purity of the synthesized **2-isopropylcyclohexanol**.





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Caption: Workflow for the characterization of **2-isopropylcyclohexanol**.

Safety Information

While specific safety data for **2-isopropylcyclohexanol** is limited, data for similar alcohols like isopropanol and other cyclohexanols can be used as a guideline.

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[14][15] Avoid contact with skin and eyes.[14]
- Fire Safety: The compound is likely flammable. Keep away from heat, sparks, and open flames. Use non-sparking tools and take measures to prevent the buildup of electrostatic



charge.[15][16]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[14][15]
- First Aid:
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[14]
 - Skin Contact: Immediately wash off with soap and plenty of water.[14]
 - Eye Contact: Rinse cautiously with water for several minutes.[14][16]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[14]

This guide serves as a foundational resource for professionals working with **2-isopropylcyclohexanol**. For specific applications, further experimental validation is recommended.

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